

Technical Support Center: Troubleshooting Low Yield of SCR15 Expression

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Compound of Interest

Compound Name: SCR15

Cat. No.: B1193558

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Ambiguity in "SCR15" Prevents Further Processing

Our initial investigation into "SCR15" has revealed that this designation is ambiguous and may refer to several distinct proteins across different organisms. To provide you with an accurate and relevant technical support guide for troubleshooting low expression yield, it is crucial to first identify the specific **SCR15** protein you are working with.

Based on our preliminary research, "SCR15" could potentially refer to:

- Complement Receptor Type 2 (CR2/CD21): A human protein involved in the complement system and B-cell activation, which contains multiple Short Complement Regulator (SCR) domains.[\[1\]](#)
- Sec15: A component of the exocyst complex in yeast, essential for vesicular transport.[\[2\]](#)
- Sex combs reduced (SCR): A Hox protein in Drosophila that plays a role in segment identity.[\[3\]](#)
- SCARECROW (SCR): A plant-specific GRAS family protein involved in root development in organisms like Arabidopsis.[\[4\]](#)

- Salp15: An immunosuppressive protein found in the saliva of ticks.[5]
- SLC15 family: A family of proton-coupled oligopeptide transporters.[6]
- EGL-15: A fibroblast growth factor receptor in C. elegans.[7]

Each of these proteins has unique characteristics, and the strategies for troubleshooting low expression would be highly dependent on the specific protein and the expression system being used.

To proceed, please clarify the following:

- Full name of the protein: What is the complete name of the protein you are referring to as **SCR15**?
- Organism of origin: From which species is this protein derived?
- Expression system: What expression system are you currently using (e.g., E. coli, yeast, insect cells, mammalian cells)?

Once this information is provided, we can develop a tailored and effective troubleshooting guide to address your specific challenges with low **SCR15** expression.

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